

Nonaethylene Glycol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Nonaethylene glycol

CAS No.: 3386-18-3

Cat. No.: B1679837

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Nonaethylene glycol (NEG), a member of the polyethylene glycol (PEG) family, is a hydrophilic polymer with a defined structure consisting of nine repeating ethylene glycol units. Its precise chain length and resulting physicochemical properties make it a valuable compound in various scientific and industrial applications, including as a linker in drug conjugates, a surfactant, and a component in the synthesis of more complex polymers. This guide provides an in-depth overview of the molecular structure, physicochemical properties, and relevant experimental protocols for the synthesis and analysis of **nonaethylene glycol**.

Molecular Structure and Formula

Nonaethylene glycol is a polyether diol with the molecular formula $C_{18}H_{38}O_{10}$ ^{[1][2][3]}. The structure consists of a chain of nine ethylene oxide units terminated by hydroxyl groups.

The IUPAC name for **nonaethylene glycol** is 2-[2-[2-[2-[2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethoxy]ethanol^[1]. Other synonyms

include 3,6,9,12,15,18,21,24-Octaoxahehexacosane-1,26-diol and HO-PEG-9-OH[1].

Molecular Structure Visualization:



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Caption: Chemical structure of **nonaethylene glycol**.

Physicochemical Properties

The quantitative physicochemical properties of **nonaethylene glycol** are summarized in the table below. These properties are crucial for its application in various experimental and industrial settings.

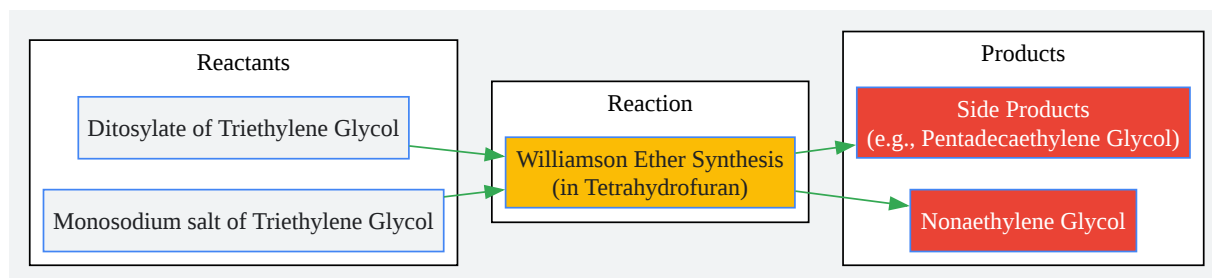
Property	Value	Reference
Molecular Formula	C18H38O10	
Molecular Weight	414.49 g/mol	
Appearance	White to off-white powder or lump	
Melting Point	26 °C	
Boiling Point	Not available	
Density	Not available	
Purity	≥ 95% (GC)	
Refractive Index (n _{20D})	1.46	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	10	
Topological Polar Surface Area	114 Å ²	
Rotatable Bond Count	25	

Experimental Protocols

Synthesis of Nonaethylene Glycol

A common method for the synthesis of monodisperse polyethylene glycols like **nonaethylene glycol** is the Williamson ether synthesis. This involves the reaction of a metal salt of a shorter PEG chain with a tosylated derivative of another PEG chain.

Illustrative Synthesis Workflow:



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Caption: Williamson ether synthesis of **nonaethylene glycol**.

A specific protocol for a similar PEG synthesis involves reacting the monosodium salt of triethylene glycol with the ditosylate of triethylene glycol in a solvent such as tetrahydrofuran. The resulting product mixture can then be purified to isolate **nonaethylene glycol**.

Analytical Methods

The purity and identity of **nonaethylene glycol** are typically assessed using chromatographic and spectroscopic techniques.

3.2.1. Gas Chromatography (GC)

Gas chromatography with a flame ionization detector (GC-FID) is a standard method for determining the purity of polyethylene glycols.

General GC Protocol Outline:

- Sample Preparation: Dissolve a known amount of the **nonaethylene glycol** sample in a suitable solvent (e.g., methanol or water).
- Standard Preparation: Prepare standard solutions of known concentrations of **nonaethylene glycol** and any potential impurities (e.g., shorter or longer PEG oligomers).
- GC System: Utilize a gas chromatograph equipped with a capillary column suitable for the analysis of glycols (e.g., a wax-type column).

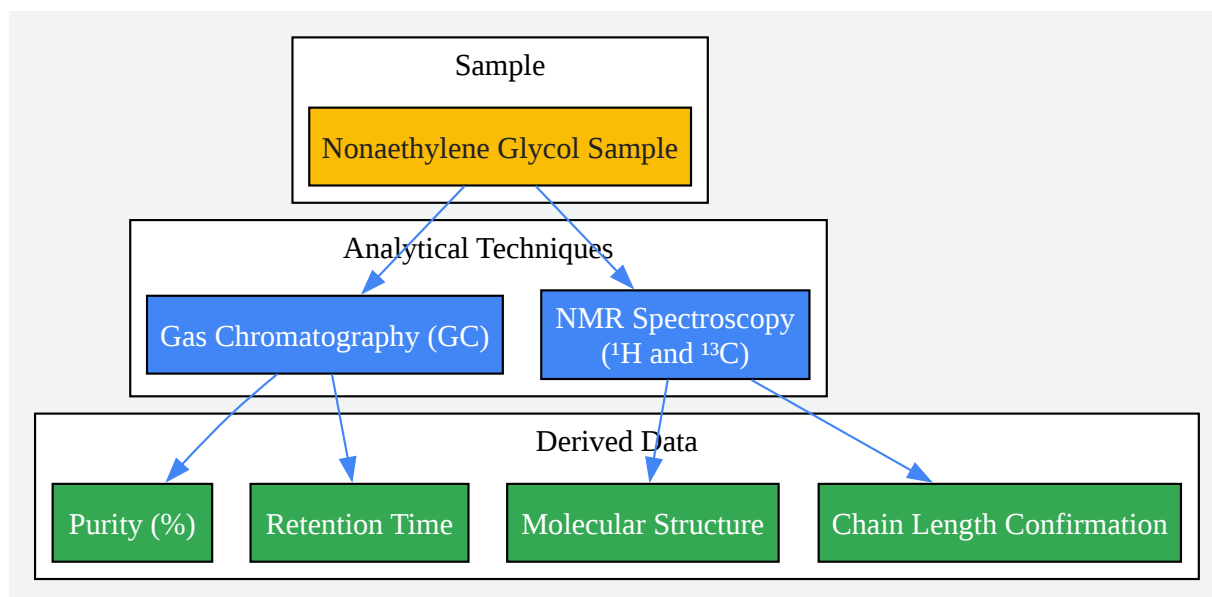
- Operating Conditions:
 - Injector Temperature: Typically around 250 °C.
 - Detector Temperature (FID): Typically around 250-300 °C.
 - Oven Temperature Program: A temperature ramp is often employed, for example, starting at a lower temperature and increasing to a higher temperature to ensure the elution of all components.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
- Analysis: Inject the sample and standard solutions into the GC system. Identify and quantify the **nonaethylene glycol** peak based on its retention time and peak area relative to the standards.

3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of **nonaethylene glycol**.

- ^1H NMR: The proton NMR spectrum will show characteristic signals for the hydroxyl end-groups and the repeating ethylene oxide units. The integration of these signals can be used to confirm the chain length.
- ^{13}C NMR: The carbon NMR spectrum will provide information on the different carbon environments within the molecule, further confirming its structure.

Logical Relationship of Analytical Data:



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Caption: Analytical workflow for **nonaethylene glycol** characterization.

Applications in Research and Development

Nonaethylene glycol's defined structure and biocompatibility make it a valuable tool in several research and development areas:

- **Drug Delivery:** As a discrete length PEG linker, it can be used to connect a therapeutic agent to a targeting moiety in antibody-drug conjugates (ADCs) or other targeted drug delivery systems. The hydrophilic nature of the PEG chain can improve the solubility and pharmacokinetic profile of the conjugate.
- **Bioconjugation:** The terminal hydroxyl groups can be readily functionalized to allow for covalent attachment to proteins, peptides, and other biomolecules.
- **Surface Modification:** **Nonaethylene glycol** can be used to modify surfaces to reduce non-specific protein adsorption, a critical requirement for biomedical implants and diagnostic devices.

- Surfactants and Emulsifiers: Due to its amphiphilic nature (hydrophilic PEG chain and potential for hydrophobic modification at the ends), it can act as a non-ionic surfactant.

Safety and Handling

Nonaethylene glycol is generally considered to have low toxicity. However, as with any chemical, appropriate safety precautions should be taken. It may cause skin and eye irritation. It is recommended to handle it in a well-ventilated area and to use personal protective equipment such as gloves and safety glasses. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

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